

1-Chloro-2,4-difluoro-5-nitrobenzene physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2,4-difluoro-5-nitrobenzene

Cat. No.: B073774

[Get Quote](#)

An In-depth Technical Guide to 1-Chloro-2,4-difluoro-5-nitrobenzene

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Chloro-2,4-difluoro-5-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

1-Chloro-2,4-difluoro-5-nitrobenzene is a halogenated nitroaromatic compound. Its chemical structure incorporates a benzene ring substituted with one chlorine atom, two fluorine atoms, and a nitro group. This combination of functional groups makes it a valuable intermediate in organic synthesis.

Property	Value	Source
CAS Number	1481-68-1	[1][2]
Molecular Formula	C ₆ H ₂ ClF ₂ NO ₂	[1][2]
Molecular Weight	193.54 g/mol	[1]
Appearance	Light yellow liquid	[1][3]
Boiling Point	105 °C at 2 kPa (15 Torr)	[1]
Density	1.591 g/cm ³ (Predicted)	[1][4]
Flash Point	98.4 °C	[1]
Vapor Pressure	0.0633 mmHg at 25 °C	[1]
Refractive Index	1.531	[1][4]

Applications in Research and Development

1-Chloro-2,4-difluoro-5-nitrobenzene serves as a key building block in the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical industries.[3] The presence of halogen and nitro groups provides reactive sites for various chemical transformations. It is utilized as an intermediate in the production of:

- Antimicrobial and antifungal agents[3]
- Herbicides and pesticides[5]
- Dyestuffs[3]

Experimental Protocols

Synthesis of **1-Chloro-2,4-difluoro-5-nitrobenzene**

A common method for the synthesis of **1-Chloro-2,4-difluoro-5-nitrobenzene** involves the nucleophilic aromatic substitution of chlorine atoms in a polychlorinated nitrobenzene with fluoride ions. A representative procedure is the reaction of 2,4,5-trichloronitrobenzene with potassium fluoride.[1]

Materials:

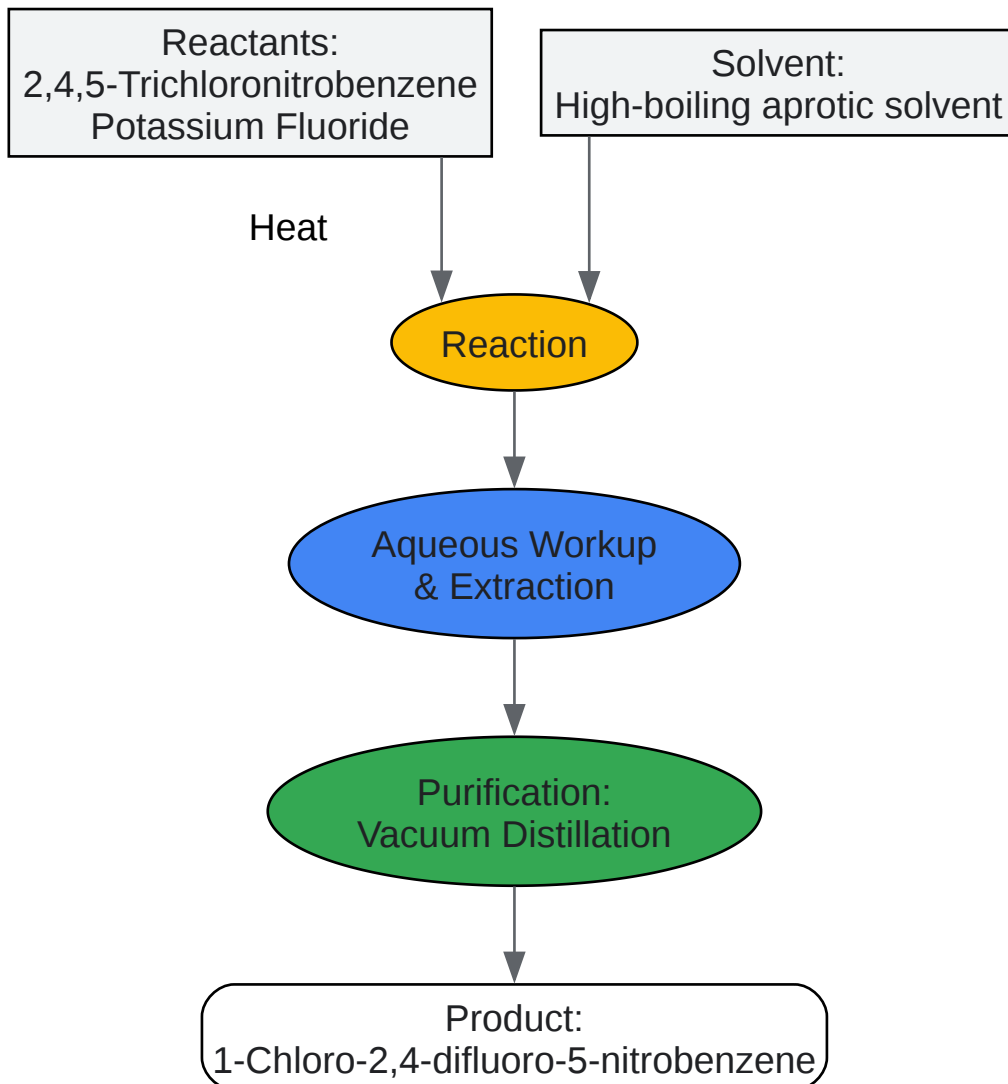
- 2,4,5-Trichloronitrobenzene
- Potassium fluoride (anhydrous)
- High-boiling point aprotic solvent (e.g., N,N-Dimethylformamide or Dimethyl sulfoxide)
- Phase-transfer catalyst (optional, e.g., a quaternary ammonium salt)

Procedure:

- In a reaction vessel equipped with a mechanical stirrer, a condenser, and a temperature probe, add 2,4,5-trichloronitrobenzene and the aprotic solvent.
- Add anhydrous potassium fluoride to the mixture. The molar ratio of potassium fluoride to 2,4,5-trichloronitrobenzene should be at least 2:1 to substitute two chlorine atoms.
- If used, add the phase-transfer catalyst.
- Heat the reaction mixture to a temperature typically ranging from 150 to 200 °C.
- Monitor the progress of the reaction by a suitable analytical technique, such as Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into a large volume of water and extract the product with an appropriate organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **1-Chloro-2,4-difluoro-5-nitrobenzene**.

Visualizations

Synthesis Workflow for 1-Chloro-2,4-difluoro-5-nitrobenzene



[Click to download full resolution via product page](#)

Caption: Synthesis workflow diagram.

Safety and Handling

While a specific safety data sheet for **1-Chloro-2,4-difluoro-5-nitrobenzene** is not readily available, related compounds are known to be hazardous. For instance, 1-chloro-2,5-difluoro-4-nitrobenzene is known to cause skin and eye irritation and may cause respiratory irritation.[6]

Therefore, it is prudent to handle **1-Chloro-2,4-difluoro-5-nitrobenzene** with appropriate safety precautions.

Recommended safety measures include:

- Working in a well-ventilated fume hood.
- Wearing personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.^[7]
- Avoiding inhalation of vapors and contact with skin and eyes.^[7]
- In case of contact, immediately flush the affected area with plenty of water.^[7]
- Store the compound in a tightly sealed container in a cool, dry place.^[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. a2bchem.com [a2bchem.com]
- 3. 1-Chloro-2,4-difluoro-5-nitrobenzene [myskinrecipes.com]
- 4. 1-chloro-2,5-difluoro-4-nitrobenzene | 578-28-9 [chemnet.com]
- 5. nbinnochem.com [nbinnochem.com]
- 6. 1-Chloro-2,5-difluoro-4-nitrobenzene | C₆H₂ClF₂NO₂ | CID 15751483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemicalbook.com [chemicalbook.com]
- 8. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [1-Chloro-2,4-difluoro-5-nitrobenzene physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b073774#1-chloro-2-4-difluoro-5-nitrobenzene-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com